

Personal protective equipment for handling Fluroxypyr-13C2

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Compound of Interest

Compound Name: Fluroxypyr-13C2

Cat. No.: B12396418

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Essential Safety and Handling Guide for Fluroxypyr-13C2

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Fluroxypyr-13C2** in a laboratory setting. As **Fluroxypyr-13C2** is a stable isotope-labeled version of Fluroxypyr, its chemical properties and associated hazards are considered identical to the parent compound. The following procedures are based on safety data for Fluroxypyr.

Hazard Summary

Fluroxypyr can cause skin and eye irritation.^{[1][2][3]} It may be harmful if swallowed and can cause respiratory irritation.^{[4][5]} Formulations of Fluroxypyr are often combustible and should be kept away from heat or open flames. It is also recognized as being toxic to aquatic life with long-lasting effects.

Quantitative Data for Fluroxypyr Formulations

Property	Value	Source
Acute Oral LD50 (Rat)	> 2000 mg/kg	
Acute Dermal LD50	> 4000 mg/kg	
Inhalation LC50 (4 hours)	> 5.1 mg/L	
Flash Point	151°F (68°C)	
Density	1.120 g/cm ³ @ 25°C	

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls and Preparation:

- Ventilation: Always handle **Fluroxypyr-13C2** in a well-ventilated area. A chemical fume hood is recommended, especially when working with powders or creating solutions.
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible in the immediate work area.
- Ignition Sources: Remove all sources of heat, sparks, and open flames from the handling area.

2. Donning Personal Protective Equipment (PPE):

- Before handling, put on all required PPE as detailed in the next section. Contaminated work clothing should not be allowed out of the workplace.

3. Handling the Compound:

- Avoid all personal contact, including inhalation of dust or mists.
- Prevent the creation of dust or aerosols.
- When weighing or transferring, do so carefully to minimize spillage.
- Keep the container tightly closed when not in use.

4. Post-Handling Procedures:

- **Decontamination:** After handling, wash hands and any exposed skin thoroughly with soap and water.
- **PPE Removal:** Remove PPE carefully to avoid self-contamination. Wash the outside of gloves before removing them. Contaminated clothing should be laundered separately before reuse.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Fluroxypyr-13C2**:

- **Hand Protection:** Chemical-resistant gloves such as nitrile, PVC, or neoprene are required. Gloves must be inspected before use and disposed of properly after handling.
- **Eye and Face Protection:** Safety glasses with side shields or chemical splash goggles are essential. A face shield should be worn if there is a significant risk of splashing.
- **Skin and Body Protection:** A lab coat or chemical-resistant suit (e.g., Tyvek) should be worn to prevent skin contact. Cotton overalls buttoned to the neck and wrist are also recommended.
- **Respiratory Protection:** Generally not required in a well-ventilated area. If ventilation is inadequate or if aerosols or dust are generated, a NIOSH/MSHA-approved air-purifying respirator is necessary.

Disposal Plan

Waste resulting from the use of this product is considered toxic. Improper disposal is a violation of regulations.

1. Waste Collection:

- Collect all waste material, including empty containers and contaminated PPE, in designated, labeled, and sealed containers.
- Do not mix with other waste streams.

2. Container Decontamination:

- For non-refillable containers, they must be triple-rinsed promptly after emptying.
- Triple Rinse Procedure:
 - Empty the remaining contents into the application equipment or a mix tank.
 - Fill the container 1/4 full with an appropriate solvent (e.g., water) and recap.
 - Shake for 10 seconds.
 - Pour the rinsate into the application equipment or a collection vessel for later disposal.
 - Repeat this procedure two more times.

3. Final Disposal:

- Dispose of waste and rinsed containers in accordance with federal, state, and local environmental control regulations.
- Contact a licensed professional waste disposal service.
- Crucially, do not contaminate water, food, or feed by storage or disposal. Avoid release to the environment.

Experimental Workflow Diagram

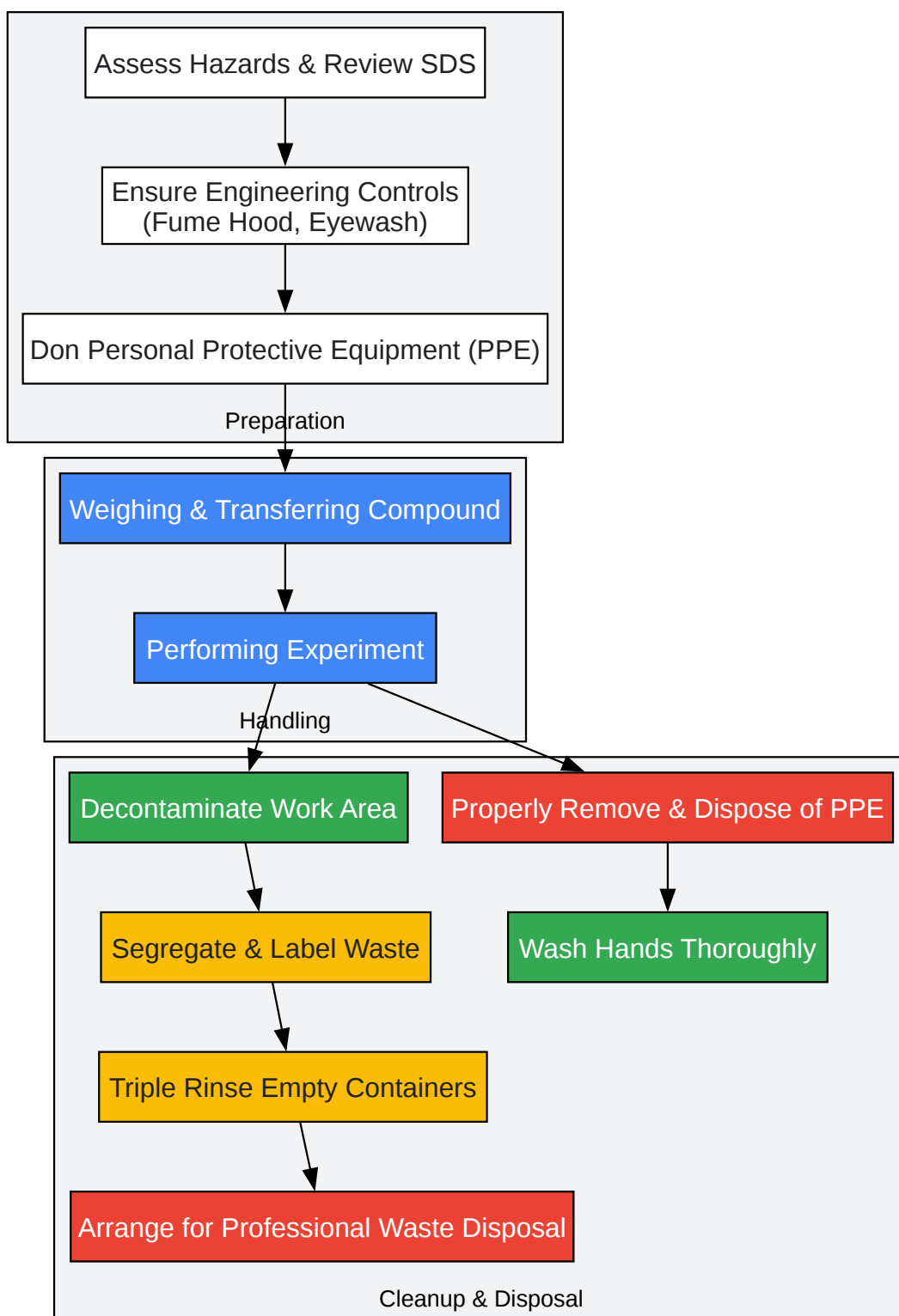


Diagram 1: Fluroxypyr-13C2 Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Fluroxypyr-13C2**.

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